

Application Notes & Protocols: Spectrophotometric Determination of Bromodichloromethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromodichloromethane*

Cat. No.: *B127517*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the quantitative determination of **bromodichloromethane** (BDCM), a common disinfection byproduct in chlorinated water, using a simple and cost-effective spectrophotometric method based on the Fujiwara reaction. This method is suitable for the analysis of BDCM in various aqueous samples.

Principle

The spectrophotometric determination of **bromodichloromethane** is based on the Fujiwara reaction. In this reaction, polyhalogenated aliphatic compounds react with pyridine in an alkaline medium to produce a reddish-pink colored polymethine dye. The intensity of the color produced is directly proportional to the concentration of **bromodichloromethane** in the sample and is measured spectrophotometrically at a specific wavelength.

Quantitative Data Summary

The following table summarizes the quantitative data for the spectrophotometric determination of trihalomethanes, including **bromodichloromethane**, using the Fujiwara reaction.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	531 nm	[1]
Linear Range	0.2 - 8 $\mu\text{g/mL}$	[1]
Detection Limit	187 ng/mL	[1]
Optimal Reaction Time in Boiling Water	4 minutes	[1]
Alternative Reaction Time at 100°C	0.5 - 10 minutes	[2]

Experimental Protocol

This protocol details the step-by-step procedure for the determination of **bromodichloromethane** in an aqueous sample.

1. Reagents and Materials:

- Pyridine (Analytical Grade)
- Potassium Hydroxide (KOH) Solution (10 M): Dissolve 56.1 g of KOH pellets in deionized water and make up to 100 mL. Caution: This solution is highly corrosive. Handle with appropriate personal protective equipment (PPE).
- **Bromodichloromethane** Standard Stock Solution (e.g., 1000 $\mu\text{g/mL}$): Prepare by accurately weighing and dissolving pure **bromodichloromethane** in a suitable solvent like methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with deionized water to cover the desired concentration range (e.g., 0.2, 1, 2, 5, 8 $\mu\text{g/mL}$).
- Test tubes
- Pipettes

- Water bath
- Ice bath
- Spectrophotometer
- Cuvettes

2. Sample Preparation:

- For water samples with low concentrations of **bromodichloromethane** (< 1 µg/mL), a preconcentration step may be necessary.[\[1\]](#) This can be achieved by adsorbing the analyte onto a solid-phase extraction (SPE) cartridge (e.g., Amberlite XAD-4 resin) and subsequently eluting with pyridine.[\[1\]](#)
- For samples within the linear range, no pre-treatment is required.

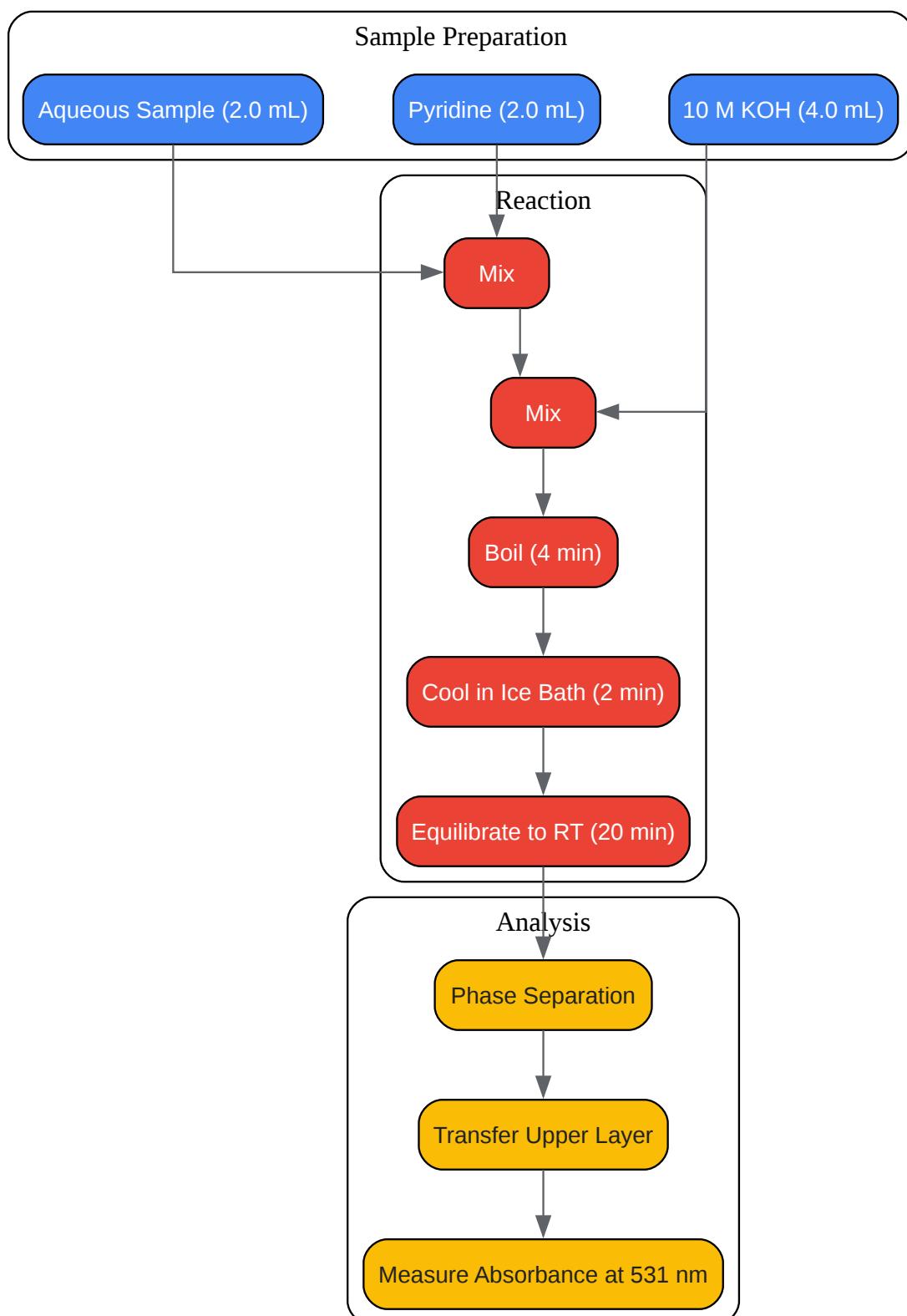
3. Experimental Procedure:

- Pipette 2.0 mL of the water sample or standard solution into a test tube.
- Add 2.0 mL of pyridine to the test tube and mix well.
- Carefully add 4.0 mL of 10 M potassium hydroxide solution to the mixture.[\[1\]](#) Mix thoroughly.
- Place the test tube in a boiling water bath for 4 minutes.[\[1\]](#)
- Immediately transfer the test tube to an ice bath for 2 minutes to stop the reaction.[\[1\]](#)
- Allow the tube to equilibrate to room temperature for 20 minutes.[\[1\]](#)
- A two-phase system will be observed. Carefully transfer the upper, colored pyridine layer to a cuvette.
- Measure the absorbance of the solution at 531 nm against a reagent blank.[\[1\]](#) The reagent blank is prepared by following the same procedure using 2.0 mL of deionized water instead of the sample.

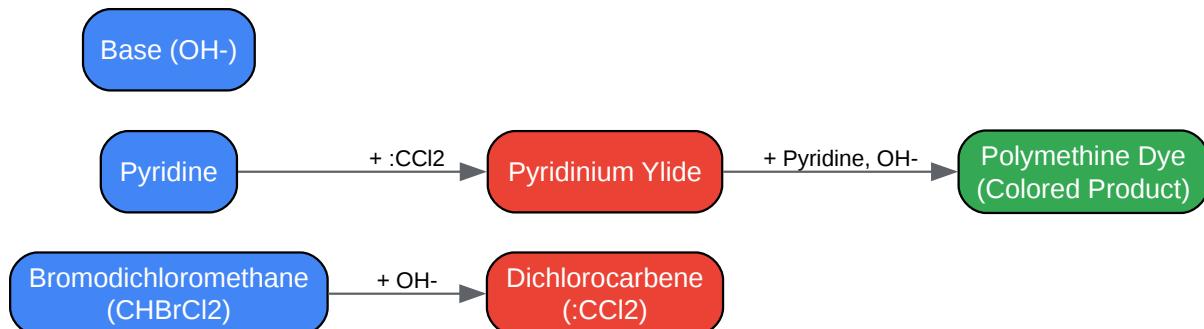
4. Calibration Curve:

- Prepare a series of **bromodichloromethane** standards of known concentrations.
- Follow the experimental procedure (steps 3.1-3.8) for each standard.
- Plot a graph of absorbance versus the concentration of **bromodichloromethane**.
- Determine the concentration of **bromodichloromethane** in the unknown sample by interpolating its absorbance value on the calibration curve.

Diagrams

[Click to download full resolution via product page](#)

Caption: Experimental workflow for the spectrophotometric determination of **bromodichloromethane**.



[Click to download full resolution via product page](#)

Caption: Simplified proposed reaction pathway for the Fujiwara reaction with **bromodichloromethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. asianpubs.org [asianpubs.org]
- 2. US5547877A - Methods for the rapid detection of toxic halogenated hydrocarbons and kits useful in performing the same - Google Patents [\[patents.google.com\]](http://patents.google.com)
- To cite this document: BenchChem. [Application Notes & Protocols: Spectrophotometric Determination of Bromodichloromethane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b127517#spectrophotometric-determination-of-bromodichloromethane\]](https://www.benchchem.com/product/b127517#spectrophotometric-determination-of-bromodichloromethane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com